

Diazodiphenylmethane solvent selection optimization

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Compound Focus: Diazodiphenylmethane

CAS No.: 883-40-9

Cat. No.: S576965

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Diazodiphenylmethane: Key Information at a Glance

The following tables summarize the core properties and hazards of DDM to inform your solvent selection and handling procedures.

Table 1: Basic Chemical & Physical Properties [1] [2]

Property	Value / Description
IUPAC Name	[Diazo(phenyl)methyl]benzene
Other Names	Diphenyldiazomethane (DDM)
CAS Registry Number	883-40-9
Molecular Formula	C ₁₃ H ₁₀ N ₂
Molecular Weight	194.23 g·mol ⁻¹
Appearance	Red-black crystals
Melting Point	29 - 31 °C

Property	Value / Description
Storage	-20°C, sealed under inert gas, light-sensitive [3] [2] [4]

Table 2: Safety Profile and Hazards [3] [4] [5]

Hazard Aspect	Details
Primary Hazards	Unstable; potentially explosive in some forms; toxic and irritating [1] [3].
Stability & Sensitivity	Decomposes on standing; sensitive to light, heat, acids, and prolonged contact with basic alumina [3] [4].
Safety Statements	Handle behind a blast shield. Use personal protective equipment (PPE) and work under a fume hood [3] [4].
Transport Status	Classified as " Forbidden " for transportation, indicating significant hazard potential [5].

Detailed Experimental Protocols

Here are two established methods for synthesizing and purifying DDM.

Protocol 1: Classic Batch Synthesis via Chlorodimethylsulfonium Chloride

This high-yielding procedure from *Organic Syntheses* avoids heavy-metal oxidants [3].

- **Reaction Setup:** A flame-dried, 1-L three-necked round-bottom flask is equipped with an overhead mechanical stirrer, two rubber septa, and a low-temperature thermometer. The apparatus is maintained under a nitrogen atmosphere.
- **Reagent Preparation:**
 - Solution A: Dimethyl sulfoxide (DMSO, 3.98 mL, 56.0 mmol) in anhydrous tetrahydrofuran (THF, 450 mL) is cooled to -55 °C.
 - Solution B: Oxalyl chloride (4.67 mL, 53.5 mmol) in THF (50 mL).

- Solution C: Benzophenone hydrazone (10.00 g, 51.0 mmol) and triethylamine (15.05 mL, 0.107 mol) in THF (50 mL).
- **Reaction Procedure:**
 - Solution B is added to the chilled Solution A over 10 minutes, keeping the temperature between -55 and -50 °C. This mixture is stirred for 35 minutes.
 - The reaction mixture is then cooled to -78 °C using a dry-ice/acetone bath.
 - Solution C is added over 10 minutes, resulting in a deep-red solution with a white precipitate (triethylamine hydrochloride).
 - The mixture is kept at -78 °C for 30 minutes.
- **Purification & Isolation:**
 - The cold mixture is filtered through a medium-porosity sintered-glass funnel to remove the precipitate.
 - The filtrate is concentrated at room temperature by rotary evaporation to yield a red oil (crude yield ~99%).
 - The oil is dissolved in pentane (120 mL) and rapidly filtered (contact time < 5 minutes) through a pad of activated basic alumina (~100 g).
 - The alumina is rinsed with pentane until the eluent is colorless.
 - The combined filtrate is concentrated by rotary evaporation to afford analytically pure DDM as red crystals (**yield: 93%**).

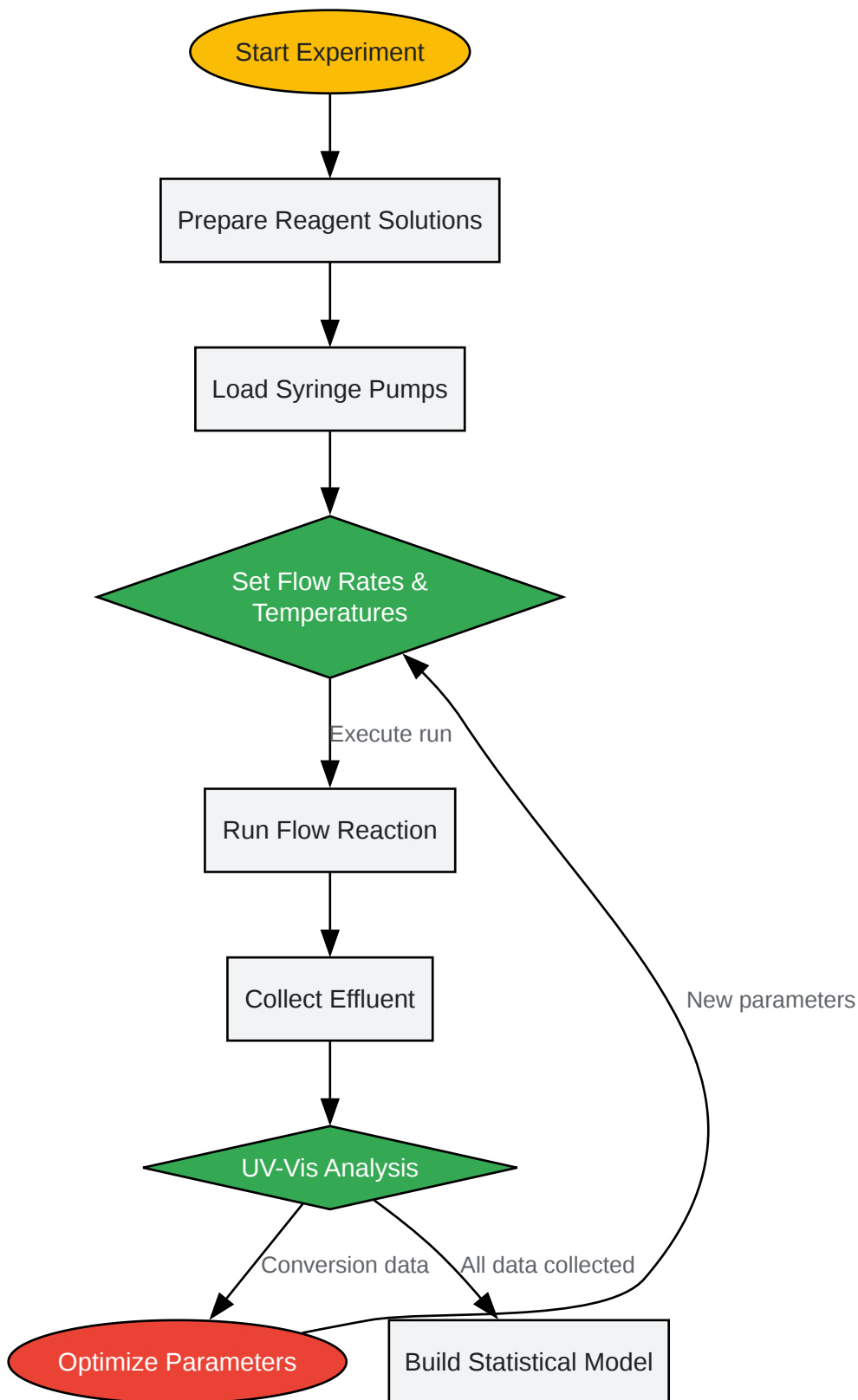
Protocol 2: Continuous-Flow Synthesis for Optimization

This modern approach is ideal for investigating reaction parameters and is highly suited for an educational or high-throughput environment [6].

- **Objective:** To optimize the continuous-flow synthesis of DDM from benzophenone hydrazone using the Omura-Sharma-Swern oxidation.
- **Reagent Setup:** Three solutions in dichloromethane (DCM) are prepared:
 - Syringe 1: Trifluoroacetic anhydride (TFAA, 0.4 M).
 - Syringe 2: Benzophenone hydrazone (0.2 M) and DMSO (0.6 M).
 - Syringe 3: *N,N*-Diisopropylethylamine (DIPEA, 1.435 M).
- **Flow System Configuration:**
 - The solutions are loaded into separate syringe pumps.
 - Syringes 1 and 2 are connected via ~10 cm inlet tubing to a 1 µL microreactor cooled to 10 °C.
 - Syringe 3 (DIPEA) is introduced via a separate inlet.
 - The outlet tubing leads to a collection vial.
- **Execution & Analysis:**
 - Flow rates are set according to the experimental design.
 - The intense purple-red color of the product appears at the outlet within 5-10 minutes.

- Conversion is quantified offline by measuring the absorbance of the effluent using UV-Vis spectroscopy ($\lambda_{\text{max}} \sim 525 \text{ nm}$) [6] [4].

The workflow for this optimization experiment can be visualized as follows:



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Troubleshooting FAQs

Q1: My DDM solution is discolored or I see low yields after purification. What could be wrong?

- **Cause 1: Decomposition on Silica/Basic Alumina.** DDM is acid-sensitive and decomposes upon prolonged contact with these materials [4].
 - **Solution:** Perform flash chromatography or filtration rapidly, ensuring contact time is less than 5 minutes [3] [4].
- **Cause 2: Exposure to Light or Heat.** DDM is light-sensitive and decomposes on standing [3] [2].
 - **Solution:** Wrap flasks in aluminum foil, work quickly, and store at -20°C under an inert atmosphere [4].
- **Cause 3: Residual Acidic Impurities.** Trace acids in solvents or on glassware can degrade DDM.
 - **Solution:** Ensure all solvents are anhydrous and glassware is properly dried [3].

Q2: During flow synthesis, the conversion is lower than expected. How can I improve it?

- **Cause: Suboptimal Reaction Parameters.** The conversion is a function of residence time and reagent ratios [6].
 - **Solution:** Employ a Design of Experiments (DoE) approach. Systematically vary factors like flow rates (which control residence time) and the ratio of TFAA to hydrazone. Use UV-Vis data to build a statistical model and find the optimum conditions [6].

Q3: What is the best way to monitor the reaction progress with DDM?

- **Answer:** The reaction can be visually and quantitatively monitored by UV-Vis spectroscopy. DDM has a strong purple color with an absorption maximum around 525 nm. The disappearance of this signal indicates consumption of DDM [6] [4].

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References

1. Diazodiphenylmethane [en.wikipedia.org]
2. Cas 883-40-9, Diphenyldiazomethane | lookchem [lookchem.com]

3. diphenyldiazomethane [orgsyn.org]
4. Reaction of Diphenyldiazomethane with p-Nitrobenzoic Acid [pmc.ncbi.nlm.nih.gov]
5. n/a: Diazodiphenylmethane - Substance information – HazMat Tool [hazmattool.com]
6. an integrated undergraduate chemistry experiment [link.springer.com]

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